Technical Guide: Physicochemical Properties of sec-Butyl Acrylate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*sec-Butyl acrylate*
CAS No.:	*2998-08-5*
Cat. No.:	*B146066*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **sec-butyl acrylate**. It includes detailed experimental protocols for the determination of these properties and visual workflows for its synthesis and polymerization, designed to support research and development activities.

Core Physicochemical Data

The accurate determination of physical properties such as boiling and melting points is fundamental for the purification, identification, and handling of chemical substances. Below is a summary of the reported values for **sec-butyl acrylate**.

Property	Value	Conditions
Boiling Point	59-60 °C	at 50 Torr (mmHg)
Melting Point	-62.3 °C	Not specified
Anomalous Data	99.8 °C	at 2.9 x 10^{-6} Torr

© 2026 BenchChem. All rights reserved.

Note on Anomalous Data: The melting point of 99.8 °C reported at a very low pressure is likely an error or represents a boiling point under high vacuum conditions rather than a true melting point.[1] The value of -62.3 °C is more consistent with the expected properties of similar acrylate esters.[2]

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the boiling and melting points of organic compounds like **sec-butyl acrylate**.

Protocol 1: Boiling Point Determination (Capillary Method)

This method is suitable for small quantities of liquid and is based on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[3][4][5]

Apparatus:

- Thiele tube or melting point apparatus with a heating block
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or heating mantle)
- Liquid for heating bath (e.g., mineral oil, silicone oil)

Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of **sec-butyl acrylate** into the fusion tube.[3]
- Capillary Insertion: Invert a capillary tube, sealed at one end, and place it into the fusion tube containing the sample.[3]

© 2026 BenchChem. All rights reserved.

- Apparatus Setup: Attach the fusion tube to a thermometer, ensuring the sample and the thermometer bulb are at the same level. Immerse the setup in a Thiele tube filled with a heating liquid or place it in the heating block of a melting point apparatus.[3][6]
- Heating: Heat the apparatus slowly and uniformly.[3]
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue gentle heating.
- Boiling Point Identification: The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[3] Alternatively, note the temperature at which bubbling stops upon cooling, and liquid begins to enter the capillary tube; this temperature is the boiling point.[5]
- Recording: Record the temperature range from the start to the end of the rapid bubbling. For pure substances, this range should be narrow. It is crucial to also record the barometric pressure at the time of the experiment, as boiling point is pressure-dependent.[4]

Protocol 2: Melting Point Determination

The melting point is a key indicator of a substance's purity.[7] For a pure crystalline solid, the melting point is sharp and occurs over a narrow temperature range (typically 0.5-1.0°C). Impurities tend to lower and broaden the melting range.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar device with a heated metal block)
- Capillary tubes (open at one end)
- Sample of solidified **sec-butyl acrylate**

Procedure:

- Sample Preparation: Ensure the **sec-butyl acrylate** sample is completely solid (this will require significant cooling to below -62°C) and finely powdered.

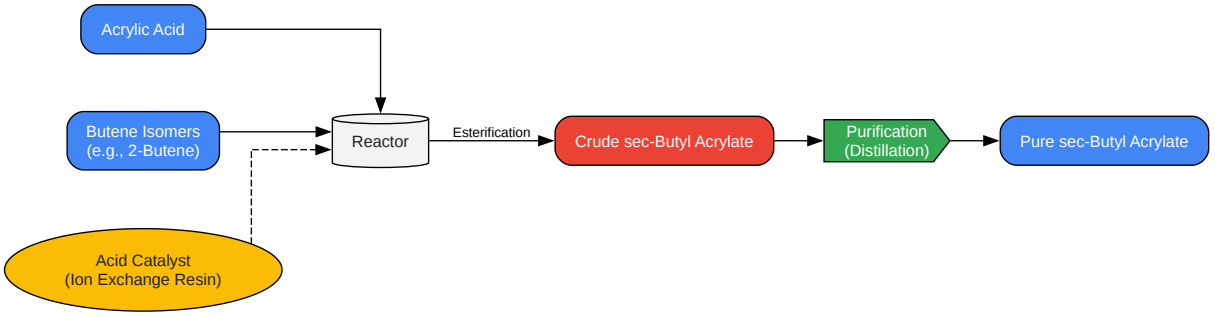
© 2026 BenchChem. All rights reserved.

- Capillary Packing: Tap the open end of a capillary tube into the powdered sample to pack a small amount (1-2 mm in height) into the sealed end.[2][9]
- Apparatus Setup: Place the packed capillary tube into the sample holder of the melting point apparatus.
- Heating and Observation:
  - Rapid Determination: First, heat the sample rapidly to get an approximate melting point.
  - Accurate Determination: Allow the apparatus to cool. Using a fresh sample, heat rapidly to about 15-20°C below the approximate melting point. Then, decrease the heating rate to about 1-2°C per minute.
- Recording the Melting Range:
  - Record the temperature (T1) at which the first drop of liquid appears.
  - Record the temperature (T2) at which the entire sample has completely melted into a clear liquid.[8]
  - The melting point is reported as the range from T1 to T2.

Logical and Experimental Workflows

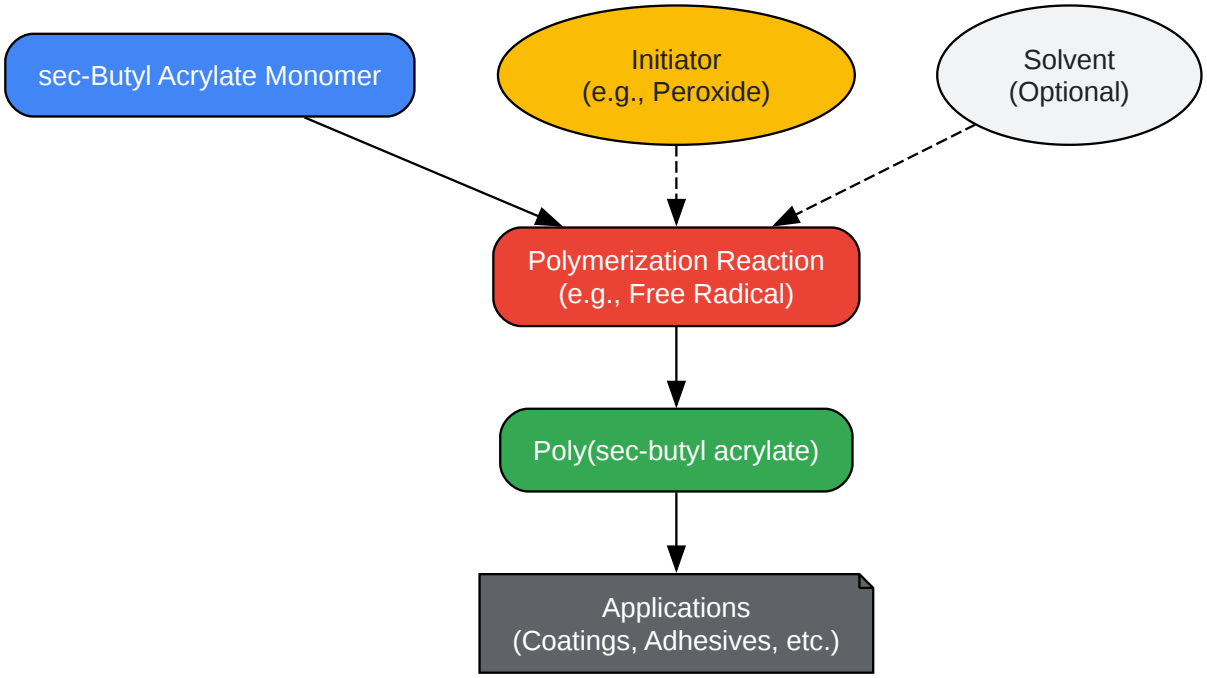
The following diagrams illustrate the key chemical processes involving **sec-butyl acrylate**: its synthesis via esterification and its subsequent use in polymerization.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the synthesis of **sec-butyl acrylate**.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: General workflow for the polymerization of **sec-butyl acrylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. scribd.com [scribd.com]
- 3. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 4. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 5. Video: Boiling Points - Concept [jove.com]
- 6. byjus.com [byjus.com]
- 7. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 8. athabascau.ca [athabascau.ca]
- 9. byjus.com [byjus.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of sec-Butyl Acrylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146066/docs#technical-guide-physicochemical-properties-of-sec-butyl-acrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.